

Application Note: Synthesis of Neomenthoglycol from Citronellal

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Compound of Interest

Compound Name: *Neomenthoglycol*

Cat. No.: *B3432738*

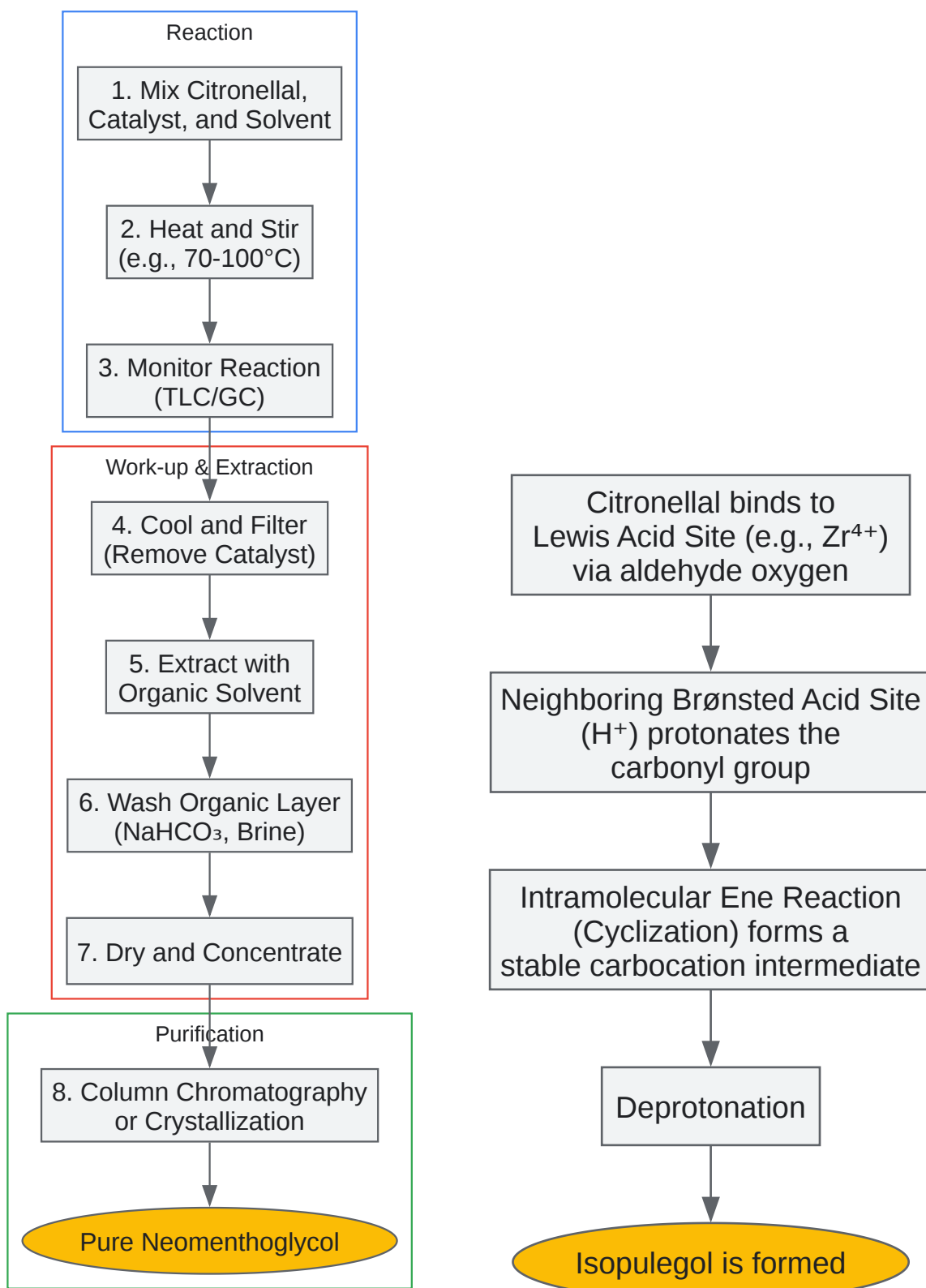
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Introduction **Neomenthoglycol**, also known as p-menthane-3,8-diol (PMD), is a monoterpenoid diol with significant applications, most notably as an effective and natural insect repellent.^[1] Its synthesis from readily available citronellal is a key process for obtaining this valuable compound. This document provides a detailed protocol for the synthesis of **neomenthoglycol** from citronellal, focusing on a sustainable approach using heterogeneous acid catalysis. The synthesis is a two-step process involving the initial cyclization of citronellal to form isopulegol, followed by the hydration of isopulegol to yield **neomenthoglycol**. A one-pot synthesis method is also discussed.

Overall Reaction Scheme

The conversion of citronellal to **neomenthoglycol** proceeds through an initial acid-catalyzed intramolecular ene reaction to form isopulegol, which is then hydrated across the double bond to yield the final diol product.



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References

- 1. Synthesis of p-menthane-3,8-diol from citronellal over lignin-derived carbon acid catalysts - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
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